

# Spectroscopic and Synthetic Profile of 6-bromo-1-nitronaphthalene: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 6-Bromo-1-nitronaphthalene

Cat. No.: B180123

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a technical overview of **6-bromo-1-nitronaphthalene**. It is intended for Research Use Only (RUO) and is not for diagnostic or therapeutic purposes. Experimental spectroscopic data for **6-bromo-1-nitronaphthalene** is not readily available in public databases. The information presented herein is based on computed data and established principles of organic chemistry and spectroscopy for structurally related compounds.

## Introduction

**6-bromo-1-nitronaphthalene** is a substituted naphthalene derivative. Compounds of this class are of interest in medicinal chemistry and materials science as intermediates for the synthesis of more complex molecular architectures. The presence of the bromo and nitro functionalities on the naphthalene core offers versatile handles for further chemical modifications, such as cross-coupling reactions and reductions, respectively. Accurate spectroscopic characterization and a reliable synthetic protocol are essential for the successful application of this compound in research and development. This guide outlines a plausible synthetic route and standard characterization methodologies applicable to **6-bromo-1-nitronaphthalene**.

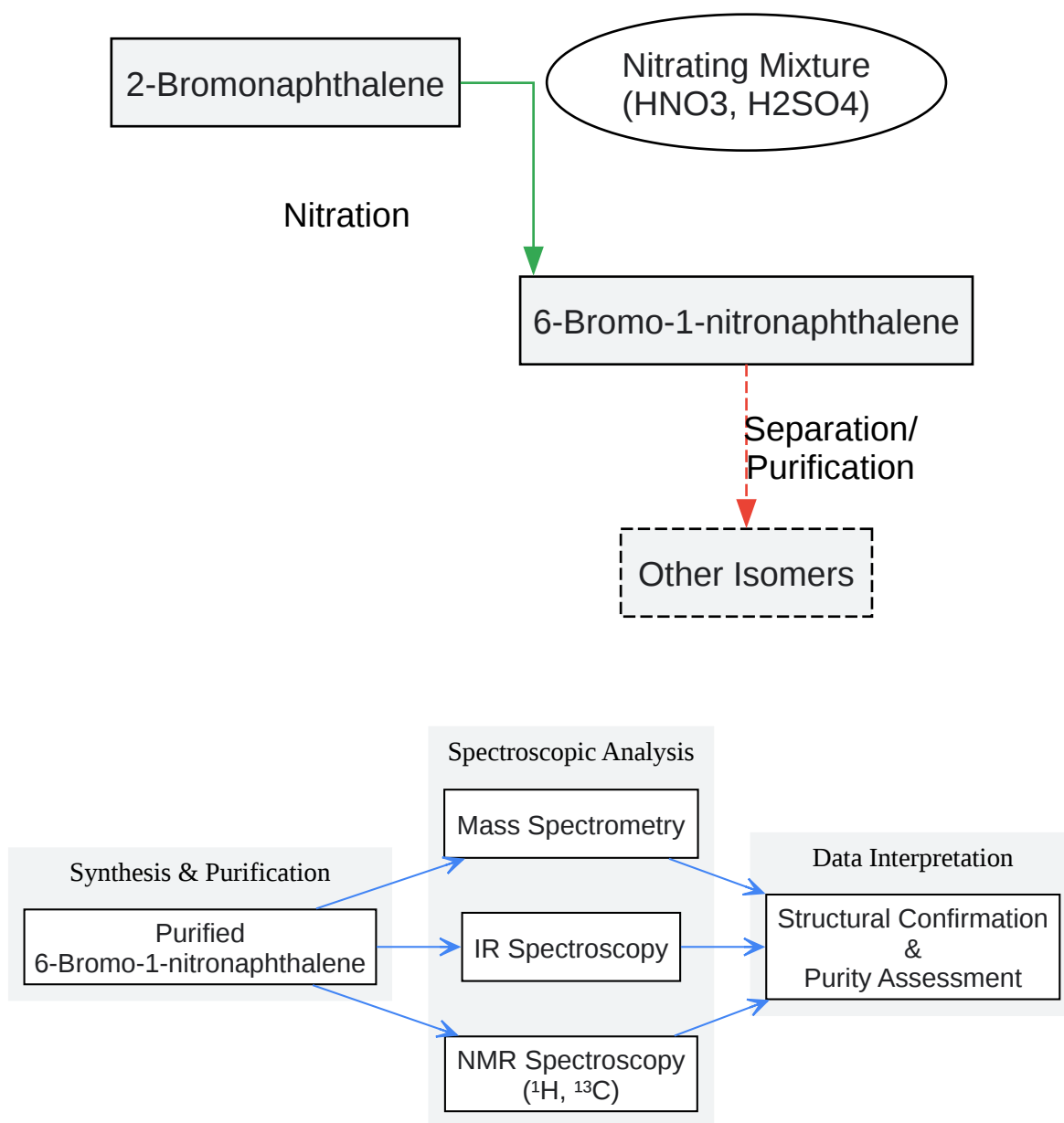
## Physicochemical Properties

While experimental data is limited, computed physicochemical properties provide valuable insights into the characteristics of **6-bromo-1-nitronaphthalene**.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>6</sub> BrNO <sub>2</sub>	PubChem[1]
Molecular Weight	252.06 g/mol	PubChem[1]
Exact Mass	250.95819 Da	PubChem[1]
Monoisotopic Mass	250.95819 Da	PubChem[1]
XLogP3	3.9	PubChem[1]
Topological Polar Surface Area	45.8 Å <sup>2</sup>	PubChem[1]
Melting Point	98-99 °C (Predicted)	ECHEMI[2]
Boiling Point	363.8±17.0 °C (Predicted)	ECHEMI[2]
Density	1.662±0.06 g/cm <sup>3</sup> (Predicted)	ECHEMI[2]

## Plausible Synthetic Route

A common strategy for the synthesis of substituted nitronaphthalenes is the nitration of the corresponding substituted naphthalene. Therefore, a plausible route to **6-bromo-1-nitronaphthalene** is the regioselective nitration of 2-bromonaphthalene. The directing effects of the bromo group on the naphthalene ring system will influence the position of the incoming nitro group.



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 6-Bromo-1-nitronaphthalene | C<sub>10</sub>H<sub>6</sub>BrNO<sub>2</sub> | CID 826290 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]
- To cite this document: BenchChem. [Spectroscopic and Synthetic Profile of 6-bromo-1-nitronaphthalene: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b180123#spectroscopic-data-for-6-bromo-1-nitronaphthalene]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)